

An In-depth Technical Guide to the Safety and Handling of 4-Cyclopentylphenol

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Compound of Interest

Compound Name: 4-Cyclopentylphenol

Cat. No.: B072727


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This guide provides comprehensive safety and handling information for **4-Cyclopentylphenol** (CAS No: 1518-83-8), intended for researchers, scientists, and professionals in drug development and chemical synthesis. Adherence to these protocols is critical for ensuring personnel safety and maintaining a secure laboratory environment.

Hazard Identification and GHS Classification

4-Cyclopentylphenol is classified as a hazardous substance under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.^[1] All personnel must be fully aware of its potential hazards before handling.

GHS Classification Summary:

- Signal Word: Warning^[1]
- Pictogram:
 -  alt text
(Irritant)^[1]
- Hazard Classes:
 - Skin Irritation, Category 2^[1]

- Serious Eye Irritation, Category 2[1]
- Specific Target Organ Toxicity — Single Exposure, Category 3 (Respiratory tract irritation) [1]
- Hazard Statements:
 - H315: Causes skin irritation.[1]
 - H319: Causes serious eye irritation.[1]
 - H335: May cause respiratory irritation.[1]

Physical, Chemical, and Toxicological Properties

Quantitative data for **4-Cyclopentylphenol** is summarized below. Due to a lack of specific public data on acute toxicity (e.g., LD50), values for analogous alkylphenols are provided for context and hazard potential assessment.

Table 1: Physical and Chemical Properties

Property	Value	Source
CAS Number	1518-83-8	
Molecular Formula	C ₁₁ H ₁₄ O	[1]
Molecular Weight	162.23 g/mol	[1]
Appearance	Solid	[2]
Melting Point	64-66 °C	
Boiling Point	155 °C at 12 mmHg	

| Octanol/Water Partition Coeff. (XLogP3) | 3.7 |[1] |

Table 2: Toxicological Data

Endpoint	Value	Species	Notes	Source
Skin Irritation	Category 2 (Irritant)	N/A	GHS classification based on available data.	[1]
Eye Irritation	Category 2 (Irritant)	N/A	GHS classification based on available data.	[1]
Acute Oral Toxicity (LD50)	>2000 mg/kg	Rat	Data for analogue: 4-tert-pentylphenol. Low acute toxicity.	[3]

| Acute Dermal Toxicity (LD50) | 2000 mg/kg | Rabbit | Data for analogue: 4-tert-pentylphenol. | [4] |

Safe Handling, Storage, and Personal Protective Equipment (PPE)

Strict adherence to the following procedures is mandatory when handling **4-Cyclopentylphenol**.

- Engineering Controls: All work involving solid **4-Cyclopentylphenol** or its solutions must be conducted in a certified chemical fume hood to minimize inhalation exposure.[5] Eyewash stations and safety showers must be readily accessible and unobstructed.[5][6]
- Personal Protective Equipment (PPE):
 - Hand Protection: Wear chemically resistant gloves (e.g., neoprene or nitrile rubber). Change gloves frequently and immediately if contamination is suspected.[5]

- Eye Protection: Use chemical safety goggles or a face shield to protect against splashes and dust.^[5]
- Skin and Body Protection: Wear a laboratory coat, long pants, and closed-toe shoes.^[5]
- Respiratory Protection: For operations that may generate significant dust, use a NIOSH-approved N95 dust mask or a higher level of respiratory protection.
- Hygiene Practices: Avoid eating, drinking, or smoking in laboratory areas.^[5] Wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn.^[5]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.^[6] Keep away from strong oxidizing agents and incompatible materials.^[5]

First Aid and Emergency Procedures

Immediate and appropriate first aid is critical in the event of exposure.

- Inhalation: If inhaled, move the victim to fresh air and keep them at rest in a position comfortable for breathing.^[6] If the individual feels unwell or breathing is difficult, seek immediate medical attention.^{[2][6]}
- Skin Contact: Immediately remove all contaminated clothing.^{[2][6]} Rinse the affected skin area with plenty of water for at least 15 minutes.^[2] Seek medical attention if irritation develops or persists.
- Eye Contact: Immediately flush eyes with copious amounts of running water for at least 15 minutes, holding the eyelids open to ensure thorough rinsing.^[2] Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.^[6] Rinse the mouth with water.^[2] Never give anything by mouth to an unconscious person. Call a poison control center or seek immediate medical attention.^[6]

Representative Experimental Safety Protocols

The hazard classifications for chemicals like **4-Cyclopentylphenol** are determined using internationally recognized standard methods, such as the OECD Guidelines for the Testing of

Chemicals.[7][8][9] These guidelines ensure data reliability and comparability across different laboratories.

Methodology for OECD Test Guideline 404: Acute Dermal Irritation/Corrosion This test is designed to assess the potential of a substance to cause irreversible (corrosion) or reversible (irritation) inflammatory changes to the skin.

- **Test Substance Application:** A small amount (typically 0.5 g or 0.5 mL) of the test substance is applied uniformly to a small area of skin (approx. 6 cm²) of a test animal, usually an albino rabbit.
- **Exposure:** The application site is covered with a gauze patch and wrapping for a standardized period, typically 4 hours.
- **Observation:** After the exposure period, the patch is removed, and the skin is cleansed. The skin is then observed and graded for signs of erythema (redness) and edema (swelling) at specific intervals (e.g., 1, 24, 48, and 72 hours after patch removal).
- **Classification:** The severity and reversibility of the observed skin reactions are used to classify the substance. Reversible skin changes lead to an "irritant" classification (Category 2), as seen with **4-Cyclopentylphenol**.

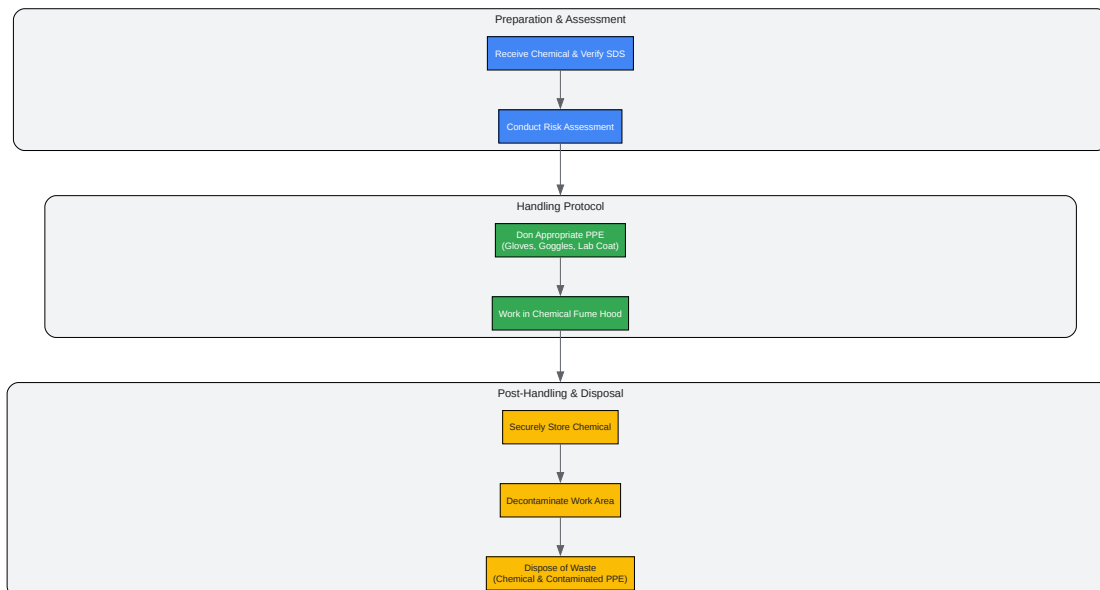
Methodology for OECD Test Guideline 405: Acute Eye Irritation/Corrosion This guideline evaluates the potential of a substance to produce irritation or damage when introduced into the eye.

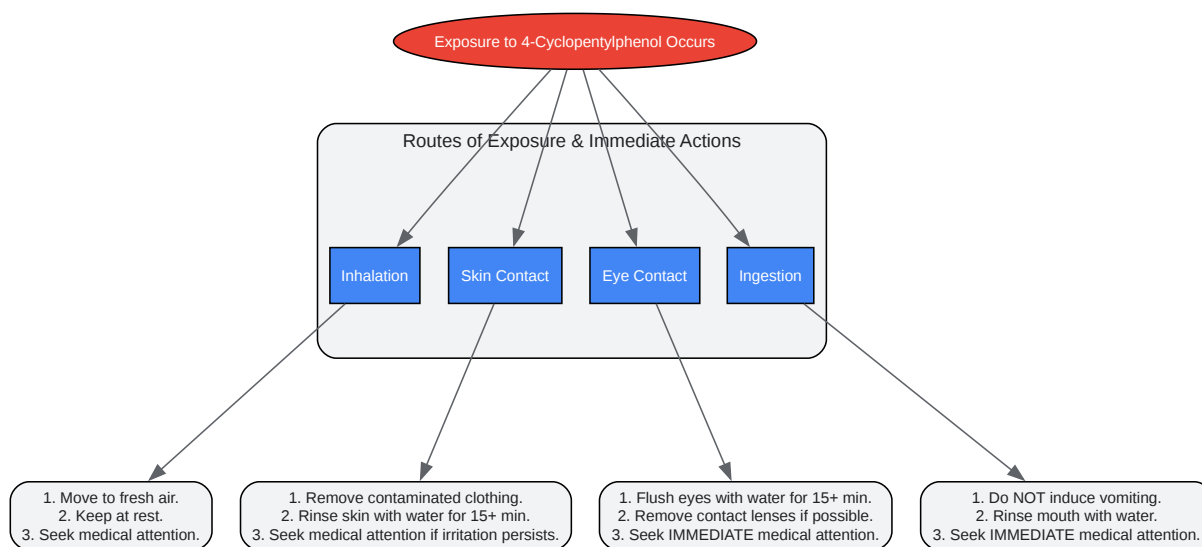
- **Test Substance Instillation:** A specified amount (typically 0.1 mL or 0.1 g) of the test substance is carefully instilled into the conjunctival sac of one eye of a test animal (e.g., albino rabbit). The other eye remains untreated and serves as a control.
- **Observation Period:** The eye is examined for effects on the cornea (opacity), iris, and conjunctiva (redness, swelling) at specific intervals after instillation (e.g., 1, 24, 48, and 72 hours).
- **Scoring and Classification:** The observed effects are scored using a standardized system. The classification is based on the severity and reversibility of the eye lesions. Substances

causing reversible eye irritation within 21 days are classified as "irritating to eyes" (Category 2), consistent with the classification of **4-Cyclopentylphenol**.

Visual Safety Guides

The following diagrams illustrate key safety workflows and logical relationships for handling **4-Cyclopentylphenol** in a research environment.





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